

Comprehensive NMR Analysis of 2-Biphenylmethanol: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Biphenylmethanol

CAS No.: 41376-19-6

Cat. No.: B7770229

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For researchers, scientists, and drug development professionals, a thorough understanding of the structural characteristics of key chemical entities is paramount. This guide provides a detailed ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) analysis of **2-Biphenylmethanol**, a significant building block in organic synthesis. We present a comprehensive dataset, experimental protocols, and a comparison with alternative analytical techniques to facilitate its unambiguous identification and characterization.

^1H and ^{13}C NMR Spectral Data of 2-Biphenylmethanol

The structural elucidation of **2-Biphenylmethanol** has been achieved through meticulous ^1H and ^{13}C NMR spectroscopy. The chemical shifts (δ), multiplicities, and coupling constants (J) are summarized in the tables below. These assignments have been confirmed through two-dimensional NMR techniques, including H-H and C-H Correlation Spectroscopy (COSY), ensuring accurate and reliable data for researchers.^[1]

Table 1: ^1H NMR Spectral Data for **2-Biphenylmethanol** in CDCl_3

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.52	m	2H	Aromatic H
7.40	m	2H	Aromatic H
7.35	m	1H	Aromatic H
7.34	m	2H	Aromatic H
7.33	m	2H	Aromatic H
4.58	s	2H	-CH ₂ -
1.80	s	1H	-OH

Note: The assignments for the aromatic protons are complex due to overlapping multiplets. The labels A-F in the original data source correspond to the different aromatic protons, though specific assignment to individual positions without further 2D NMR analysis (like NOESY) can be challenging.^[1]

Table 2: ¹³C NMR Spectral Data for **2-Biphenylmethanol**

While a complete, explicitly assigned public dataset for the ¹³C NMR of **2-Biphenylmethanol** is not readily available in a tabular format, spectra are available for reference from commercial suppliers such as Sigma-Aldrich.^[2] For structurally similar compounds, the aromatic carbons typically resonate in the range of 125-145 ppm, while the methylene carbon (-CH₂OH) would be expected in the 60-70 ppm region.

Experimental Protocols

A standardized protocol for acquiring high-quality ¹H and ¹³C NMR spectra of **2-Biphenylmethanol** is crucial for reproducibility.

Sample Preparation:

- Weigh approximately 10-20 mg of **2-Biphenylmethanol**.

- Dissolve the sample in approximately 0.6-0.7 mL of deuterated chloroform (CDCl_3). Tetramethylsilane (TMS) is typically used as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).
- Transfer the solution to a clean, dry 5 mm NMR tube.
- Ensure the solution is free of any particulate matter.

Instrumentation and Parameters:

- Spectrometer: A 400 MHz or higher field NMR spectrometer is recommended for better signal dispersion, particularly for the aromatic region.
- ^1H NMR:
 - Pulse Sequence: A standard single-pulse experiment.
 - Number of Scans: 16-32 scans are typically sufficient.
 - Relaxation Delay: 1-2 seconds.
- ^{13}C NMR:
 - Pulse Sequence: A proton-decoupled pulse sequence (e.g., zgpg30).
 - Number of Scans: A higher number of scans (e.g., 1024 or more) is generally required due to the low natural abundance of the ^{13}C isotope.
 - Relaxation Delay: 2-5 seconds.

Alternative Analytical Techniques

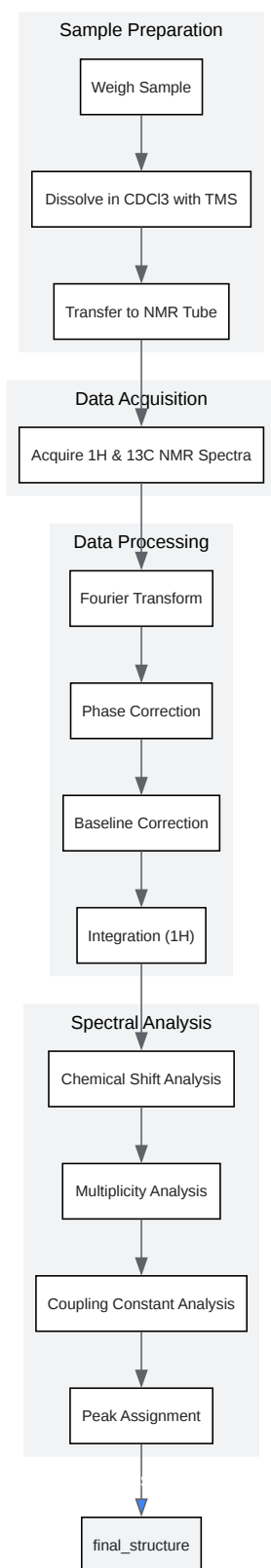
While NMR spectroscopy is a powerful tool for structural elucidation, other techniques can provide complementary information for the analysis of **2-Biphenylmethanol** and related biphenyl compounds.

Table 3: Comparison of Analytical Techniques

Technique	Information Provided	Advantages	Limitations
Mass Spectrometry (MS)	Molecular weight and fragmentation pattern.	High sensitivity, small sample requirement.	Does not provide detailed stereochemical or isomeric information.
Infrared (IR) Spectroscopy	Presence of functional groups (e.g., -OH, C=O, aromatic C-H).	Fast, non-destructive.	Provides limited information on the overall carbon skeleton.
High-Performance Liquid Chromatography (HPLC)	Purity assessment and separation from impurities.	Quantitative, highly reproducible.	Requires a suitable chromophore for UV detection; structural information is limited.
Gas Chromatography (GC)	Purity and separation of volatile derivatives.	High resolution for volatile compounds.	May require derivatization for non-volatile compounds.

Visualizing the NMR Analysis Workflow

The process of analyzing **2-Biphenylmethanol** by NMR can be visualized as a streamlined workflow, from sample preparation to final data interpretation.

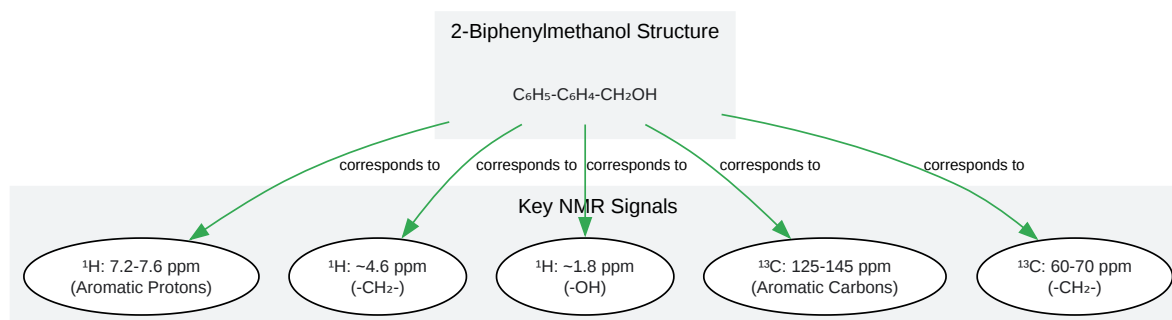


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NMR Analysis Workflow for **2-Biphenylmethanol**

Structural Correlation of NMR Signals

The following diagram illustrates the logical relationship between the key proton and carbon signals and their corresponding positions in the **2-Biphenylmethanol** structure.



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Correlation of NMR Signals to Structure

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References

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- 2. (1,1'-Biphenyl)-2-methanol | $C_{13}H_{12}O$ | CID 76229 - PubChem [pubchem.ncbi.nlm.nih.gov]
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